

methyl 4-(hydroxymethyl)cyclohexanecarboxylate

physical properties

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Compound of Interest

Compound Name: Methyl 4-(hydroxymethyl)cyclohexanecarboxylate

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An In-depth Technical Guide to the Physical Properties of Methyl 4-(hydroxymethyl)cyclohexanecarboxylate

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical properties of chemical compounds is fundamental to their application in synthesis, formulation, and analysis. This guide provides a detailed overview of the core physical characteristics of **methyl 4-(hydroxymethyl)cyclohexanecarboxylate**, a bifunctional molecule utilized as a versatile building block in organic synthesis and materials science.^[1] The compound's structure, featuring both a carboxylate ester and a hydroxymethyl group, allows for a range of chemical transformations.^[1] It exists as cis and trans stereoisomers, which can exhibit different physical properties and reactivity.

Physicochemical Data Summary

The following table summarizes the key physical properties of **methyl 4-(hydroxymethyl)cyclohexanecarboxylate**. Data for the general compound and its specific isomers are presented where available.

Property	Value	Isomer	Reference(s)
Molecular Formula	C ₉ H ₁₆ O ₃	N/A	[1][2][3]
Molecular Weight	172.22 g/mol	N/A	[1][3][4]
Appearance	Colorless to pale-yellow solid or liquid	trans-	
Boiling Point	250.7 ± 13.0 °C (at 760 mmHg)	trans-	[4][5]
233°C	N/A	[1]	
Density	1.1 ± 0.1 g/cm ³	trans-	[4]
1.059 g/cm ³	N/A	[1]	
1.058 ± 0.06 g/cm ³ (Predicted)	cis-	[5]	
Flash Point	99.8 ± 12.6 °C	trans-	[4]
Solubility	Soluble in organic solvents such as ether and alcohol; insoluble in water.	N/A	[1]
Storage Conditions	Room temperature; some suppliers recommend storage in an inert atmosphere at 2-8°C.	N/A	[1]

Experimental Protocols

Detailed experimental protocols for determining the physical properties of a specific compound are not always published in commercial or database sources. However, standard methodologies, as outlined below, are typically employed.

Determination of Boiling Point (Distillation Method)

The boiling point of a liquid is determined as the temperature at which its vapor pressure equals the atmospheric pressure. A standard method for this is distillation.

- **Apparatus Setup:** A distillation apparatus is assembled, consisting of a round-bottom flask, a condenser, a thermometer placed appropriately to measure the temperature of the vapor, and a receiving flask.
- **Sample Preparation:** The round-bottom flask is filled to approximately two-thirds of its volume with **methyl 4-(hydroxymethyl)cyclohexanecarboxylate**. Boiling chips are added to ensure smooth boiling.
- **Heating:** The flask is gently heated. As the liquid boils, the vapor rises and comes into contact with the thermometer bulb.
- **Temperature Reading:** The temperature is recorded when it stabilizes, which indicates the boiling point of the substance at the given atmospheric pressure. This is the temperature at which a consistent condensation and collection of the distillate is observed.
- **Pressure Correction:** If the atmospheric pressure is not 760 mmHg, the observed boiling point is corrected to the normal boiling point using a nomograph or appropriate equations.

Determination of Density (Pycnometer Method)

Density is the mass per unit volume of a substance.

- **Pycnometer Preparation:** A pycnometer (a flask with a specific, known volume) is cleaned, dried, and weighed empty (m_1).
- **Sample Filling:** The pycnometer is filled with **methyl 4-(hydroxymethyl)cyclohexanecarboxylate**, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid is wiped off.
- **Weighing:** The filled pycnometer is weighed (m_2).
- **Calibration:** The process is repeated with a reference substance of known density at the same temperature, typically deionized water, to accurately determine the volume of the pycnometer.

- Calculation: The density (ρ) is calculated using the formula: $\rho = (m_2 - m_1) / V$, where V is the volume of the pycnometer.

Determination of Solubility

Solubility is assessed by determining the extent to which a solute dissolves in a solvent to form a saturated solution.

- Solvent Selection: A range of solvents (e.g., water, ethanol, diethyl ether) are selected.
- Sample Addition: A small, known amount of **methyl 4-(hydroxymethyl)cyclohexanecarboxylate** is added to a known volume of the solvent in a test tube or vial.
- Mixing: The mixture is agitated (e.g., by vortexing or stirring) at a constant temperature.
- Observation: The mixture is visually inspected for the dissolution of the solid or the formation of a single liquid phase.
- Quantification (Optional): For quantitative analysis, successive amounts of the solute are added until saturation is reached (i.e., no more solute dissolves). The concentration of the resulting saturated solution can then be determined analytically (e.g., by spectroscopy or chromatography) to define the solubility.

Workflow Visualization

The following diagram illustrates a generalized workflow for the experimental determination of a compound's boiling point.



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Caption: Workflow for Boiling Point Determination.

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